

A Comparative Guide to the Nuclear Structure of Samarium-152 and Samarium-154

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Samarium-152

Cat. No.: B085415

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the nuclear structures of **Samarium-152** (^{152}Sm) and Samarium-154 (^{154}Sm), two isotopes pivotal to the understanding of nuclear shape transitions. The Samarium isotopes are located in a transitional region of the nuclear chart, moving from spherical to deformed shapes as the neutron number increases.[1] ^{152}Sm , with 90 neutrons, is considered a classic example of a nucleus at the critical point of a quantum phase transition, while ^{154}Sm , with 92 neutrons, exhibits a more stable, well-deformed rotational character.[2] This comparison is supported by experimental data on their energy levels, electromagnetic transition probabilities, and nuclear shapes.

Quantitative Comparison of Nuclear Properties

The structural differences between ^{152}Sm and ^{154}Sm are quantitatively captured in their fundamental nuclear properties. The following tables summarize key experimental data for these isotopes.

Property	¹⁵² Sm	¹⁵⁴ Sm
Neutron Number (N)	90	92
Natural Abundance (%) [3] [4] [5]	26.74	22.74
Ground State Spin and Parity (Jπ)	0+	0+
Quadrupole Deformation Parameter (β ₂) [6] [7]	0.243	>0.243 (Implied increase with neutron number)
Electric Quadrupole Moment (Q) (barn) [6] [7]	5.88	(Not explicitly stated in snippets, but expected to be larger than ¹⁵² Sm)

Table 1: General and Ground State Properties of ¹⁵²Sm and ¹⁵⁴Sm

The energy levels of the ground state band, a sequence of excited states with increasing angular momentum, provide clear evidence of the differing nuclear structures. The ratio of the energy of the first 4+ state to the first 2+ state (E(4+)/E(2+)) is a key indicator of nuclear collectivity. For a perfect spherical vibrator, this ratio is 2.0, while for a rigid rotor (a well-deformed nucleus), it approaches 3.33.

Energy Level (Jπ)	¹⁵² Sm Energy (MeV) [1]	¹⁵⁴ Sm Energy (MeV) [1]
2 ₁ ⁺	~0.122	~0.082
4 ₁ ⁺	~0.366	~0.267
E(4 ₁ ⁺)/E(2 ₁ ⁺) Ratio	~3.00 [1]	~3.26 [1]

Table 2: Comparison of Ground State Band Energy Levels and Ratios

The E(4₁⁺)/E(2₁⁺) ratio for ¹⁵²Sm is approximately 3.00, placing it in the transitional region, while the ratio for ¹⁵⁴Sm is approximately 3.26, much closer to the rotational limit of 3.33.[\[1\]](#)

Reduced electric quadrupole transition probabilities, B(E2), measure the likelihood of a nucleus transitioning between two states via an electric quadrupole photon. These values are sensitive

to the collective nature and deformation of the nucleus. A larger $B(E2)$ value for the transition from the ground state to the first 2^+ state ($B(E2; 0^+ \rightarrow 2^+)$) indicates a more deformed nucleus.

Transition	$^{152}\text{Sm } B(E2) (e^2b^2)[1]$	$^{154}\text{Sm } B(E2) (e^2b^2)[1]$
$B(E2; 0_1^+ \rightarrow 2_1^+)$	(Value increases with neutron number)	(Value increases with neutron number)
$B(E2; 2_1^+ \rightarrow 4_1^+)$	(Value increases with neutron number)	(Value increases with neutron number)

Table 3: Comparison of Reduced E2 Transition Probabilities

While specific experimental values for $B(E2)$ are not fully detailed in the provided search results, the trend is clear: the $B(E2)$ values increase as the neutron number increases from ^{152}Sm to ^{154}Sm , signifying an increase in collectivity and deformation.[\[1\]](#)

Experimental Protocols

The data presented in this guide are derived from a variety of experimental techniques in nuclear physics. The primary methods employed for studying the nuclear structure of Samarium isotopes include:

1. Coulomb Excitation:

- Principle: A beam of charged particles (e.g., ^{58}Ni) with an energy below the Coulomb barrier is directed at a target of the isotope of interest (e.g., ^{154}Sm). The electromagnetic interaction between the projectile and the target nucleus excites the target nucleus to higher energy levels without the complication of nuclear reactions.[\[8\]](#)
- Methodology:
 - A beam of heavy ions, such as ^{58}Ni , is accelerated to a specific energy.[\[8\]](#)
 - The beam is focused onto a thin foil of isotopically enriched Samarium.
 - The gamma rays emitted from the de-excitation of the excited Samarium nuclei are detected by an array of high-purity germanium (HPGe) detectors, such as the NORDBALL

array.[\[8\]](#)

- By analyzing the energies and intensities of the detected gamma rays, the energy levels and the probabilities of transitions between them (B(E2) values) can be determined. Coincidence measurements between different detectors are crucial for establishing the decay scheme.[\[8\]](#)

2. Inelastic Scattering:

- Principle: Particles such as electrons, protons, or alpha particles are scattered off the target nucleus.[\[9\]](#) If the scattering is inelastic, the nucleus is left in an excited state. By measuring the energy and angle of the scattered particles, the energy levels of the nucleus can be determined.
- Methodology:
 - A monoenergetic beam of particles (e.g., electrons) is directed onto a Samarium target.
 - The scattered particles are detected by a magnetic spectrometer, which measures their momentum and scattering angle.
 - The energy lost by the scattered particle corresponds to the excitation energy of a nuclear level.
 - The angular distribution of the scattered particles provides information about the spin and parity of the excited state and the transition multipolarity.

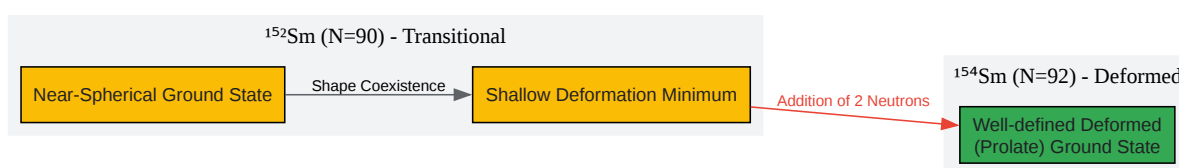
3. Gamma-Ray Spectroscopy following Nuclear Reactions:

- Principle: Nuclear reactions, such as (p,d) or (p,t), are used to populate excited states in the nucleus of interest.[\[10\]](#)[\[11\]](#) The subsequent gamma decay is then studied.
- Methodology:
 - A beam of light ions (e.g., protons) from an accelerator impinges on an isotopically enriched Samarium target (e.g., ^{150}Sm or ^{152}Sm).[\[11\]](#)[\[12\]](#)

- The reaction products, including the outgoing light particles and the recoiling nucleus in an excited state, are detected.
- Gamma rays emitted from the de-excitation of the produced nucleus are detected in coincidence with the outgoing particles using an array of gamma-ray detectors (e.g., the Hyperion array).^[11]
- This technique allows for the precise determination of the energy levels and their decay properties.

Visualizing the Nuclear Structure Transition

The transition from a vibrational-like structure in lighter Samarium isotopes to a rotational structure in the heavier ones can be visualized as a change in the nuclear potential energy surface.

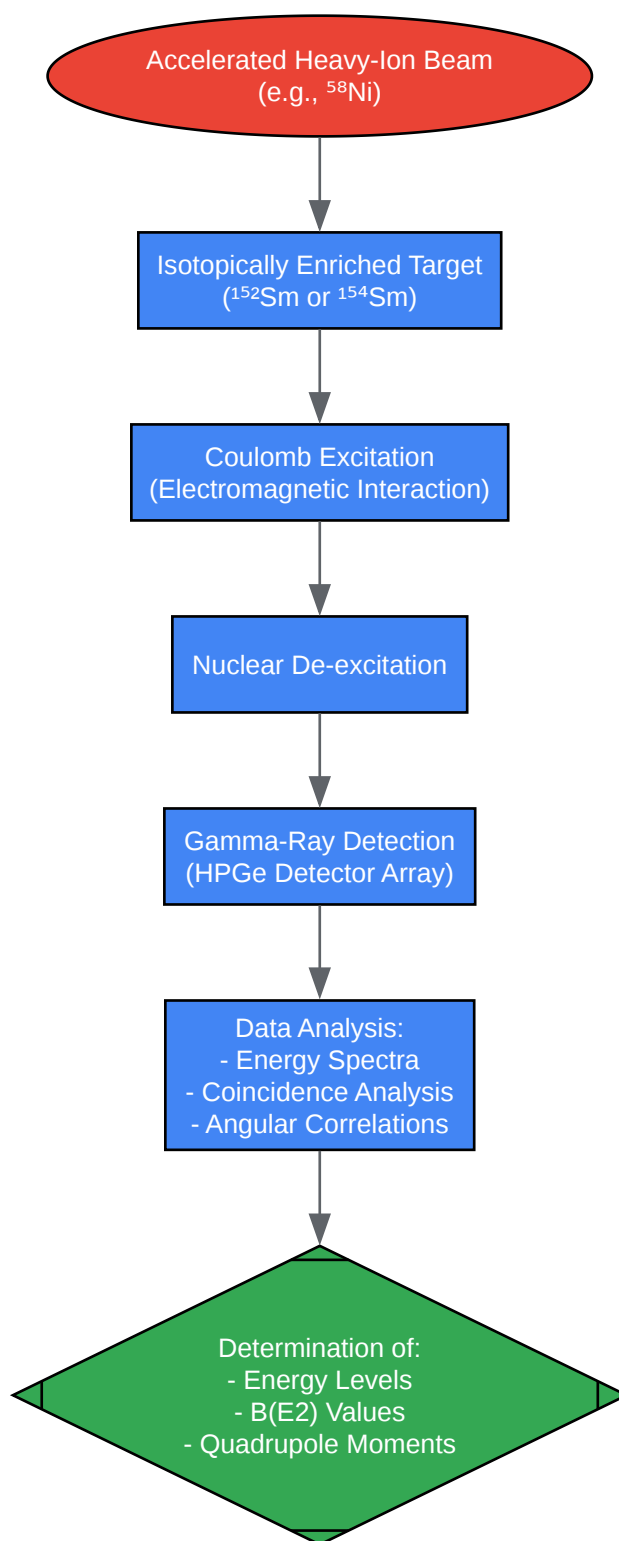


[Click to download full resolution via product page](#)

Caption: Transition from a transitional nucleus (^{152}Sm) to a well-deformed nucleus (^{154}Sm).

This diagram illustrates the evolution of the nuclear shape with the addition of neutrons. ^{152}Sm is characterized by a potential energy surface with a shallow minimum, allowing for the coexistence of different shapes. In contrast, ^{154}Sm possesses a deep minimum at a significant prolate deformation, leading to a stable, rigid rotor-like structure.

The experimental workflow for studying these nuclei via Coulomb excitation can be represented as follows:



[Click to download full resolution via product page](#)

Caption: Experimental workflow for Coulomb excitation studies of Samarium isotopes.

In conclusion, the comparison between ^{152}Sm and ^{154}Sm provides a clear illustration of the rapid evolution of nuclear structure with a small change in neutron number. The experimental data on energy levels, $E(4_1^+)/E(2_1^+)$ ratios, and $B(E2)$ transition probabilities consistently point to ^{152}Sm as a transitional nucleus and ^{154}Sm as a well-established rotor. These findings are crucial for testing and refining nuclear models that aim to describe the complex interplay of forces within the atomic nucleus.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Spectroscopy of ^{152}Sm [inis.iaea.org]
- 3. Isotopes of samarium - Wikipedia [en.wikipedia.org]
- 4. Samarium Isotopes - List and Properties [chemlin.org]
- 5. hpschapters.org [hpschapters.org]
- 6. scispace.com [scispace.com]
- 7. researchgate.net [researchgate.net]
- 8. Coulomb excitation of sup ^{154}Sm (Journal Article) | ETDEWEB [osti.gov]
- 9. Elastic and inelastic electron scattering on the even samarium isotopes [inis.iaea.org]
- 10. [PDF] Nuclear level densities and γ -ray strength functions in samarium isotopes | Semantic Scholar [semanticscholar.org]
- 11. researchgate.net [researchgate.net]
- 12. Systematic study of the γ -ray strength function of samarium isotopes [inis.iaea.org]
- To cite this document: BenchChem. [A Comparative Guide to the Nuclear Structure of Samarium-152 and Samarium-154]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085415#152sm-vs-154sm-nuclear-structure-comparison]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com